

# Application of Barium Bromate in Analytical Chemistry: Detailed Application Notes and Protocols

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## Compound of Interest

Compound Name: *Barium bromate*

CAS No.: 13967-90-3

Cat. No.: B079177

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## Introduction

**Barium bromate**,  $\text{Ba}(\text{BrO}_3)_2$ , is a white crystalline solid that serves as a source of bromate ions ( $\text{BrO}_3^-$ ) and is recognized for its oxidizing properties.<sup>[1]</sup> In analytical chemistry, the bromate ion is a powerful oxidizing agent utilized in redox titrations, a methodology known as bromatometry. While potassium bromate is more commonly used, **barium bromate** can serve as an alternative source of bromate ions for these analytical procedures. The primary application involves the quantitative determination of various organic and inorganic substances that can be oxidized by bromine.

The general principle of bromatometry involves the reaction of the analyte with a known excess of bromine, which is generated in situ from bromate and an excess of bromide in an acidic medium. The unreacted bromine is then determined by an iodometric back-titration with a standard solution of sodium thiosulfate.

## Physicochemical Properties of Barium Bromate

A summary of the key physicochemical properties of **barium bromate** is provided in the table below.

Property	Value
Chemical Formula	Ba(BrO <sub>3</sub> ) <sub>2</sub>
Molar Mass	393.13 g/mol
Appearance	White crystalline powder
Solubility in Water	Slightly soluble
Oxidizing Properties	Strong oxidizing agent

## Applications in Analytical Chemistry

The analytical applications of **barium bromate** are primarily derived from the redox reactions of the bromate ion. Key applications include the determination of ascorbic acid (Vitamin C) and phenolic compounds.

### Determination of Ascorbic Acid (Vitamin C)

Bromatometry provides a reliable method for the quantitative analysis of ascorbic acid in pharmaceutical preparations. The method is based on the oxidation of ascorbic acid by an excess of bromine generated from **barium bromate**.

This protocol outlines the back-titration method for the determination of ascorbic acid.

Reagents and Solutions:

- Standard **Barium Bromate** Solution (0.01 M): Accurately weigh 3.9313 g of **barium bromate** (Ba(BrO<sub>3</sub>)<sub>2</sub>), dissolve it in distilled water, and dilute to 1000 mL in a volumetric flask.
- Sodium Thiosulfate Solution (0.1 M): Dissolve approximately 25 g of Na<sub>2</sub>S<sub>2</sub>O<sub>3</sub>·5H<sub>2</sub>O in 1 liter of freshly boiled and cooled distilled water, and add 0.1 g of sodium carbonate as a stabilizer. Standardize this solution against a primary standard like potassium dichromate.

- Potassium Bromide (KBr): Solid.
- Sulfuric Acid (3 M): Slowly add 167 mL of concentrated  $\text{H}_2\text{SO}_4$  to about 800 mL of distilled water, cool, and dilute to 1 liter.
- Potassium Iodide (KI): 10% (w/v) solution.
- Starch Indicator Solution: Make a paste of 1 g of soluble starch with a little cold water and add it to 100 mL of boiling water with constant stirring.

#### Procedure:

- Sample Preparation: Accurately weigh and finely powder a number of Vitamin C tablets. Transfer a portion of the powder, equivalent to about 100-150 mg of ascorbic acid, into a 250 mL Erlenmeyer flask.
- Dissolution: Dissolve the sample in 50 mL of 3 M sulfuric acid.
- Bromination: Add 5 g of potassium bromide to the flask. Titrate with the standard 0.01 M **barium bromate** solution until a faint yellow color persists, indicating an excess of bromine. Record the volume of **barium bromate** solution added ( $V_1$ ).
- Back-Titration: Immediately add 3 g of solid potassium iodide to the flask. The excess bromine will react with iodide to liberate iodine.
- Titrate the liberated iodine with the standardized 0.1 M sodium thiosulfate solution until the solution becomes pale yellow.
- Add 2 mL of starch indicator solution. The solution will turn blue-black.
- Continue the titration with sodium thiosulfate solution until the blue color disappears. Record the volume of sodium thiosulfate solution used ( $V_2$ ).
- Blank Titration: Perform a blank titration by taking the same volume of **barium bromate** solution ( $V_1$ ) used for the sample, adding the same amounts of sulfuric acid, potassium bromide, and potassium iodide, and titrating the liberated iodine with the sodium thiosulfate solution. Record the volume of sodium thiosulfate solution used for the blank ( $V_{\text{blank}}$ ).

## Calculations:

The amount of ascorbic acid is calculated based on the difference between the blank and the sample titrations.

- Volume of  $\text{Na}_2\text{S}_2\text{O}_3$  equivalent to excess  $\text{Br}_2 = V_{\text{blank}} - V_2$
- Moles of  $\text{Na}_2\text{S}_2\text{O}_3 = \text{Molarity of } \text{Na}_2\text{S}_2\text{O}_3 \times (V_{\text{blank}} - V_2)$
- Moles of  $\text{I}_2$  reacted with  $\text{Na}_2\text{S}_2\text{O}_3 = 0.5 \times \text{Moles of } \text{Na}_2\text{S}_2\text{O}_3$
- Moles of  $\text{Br}_2$  reacted with ascorbic acid = Moles of  $\text{I}_2$
- Moles of ascorbic acid = Moles of  $\text{Br}_2$
- Mass of ascorbic acid (mg) = Moles of ascorbic acid  $\times$  176.12 g/mol  $\times$  1000 mg/g

## Quantitative Data Summary (Hypothetical):

Sample	Mass of Sample (g)	Vol. $\text{Ba}(\text{BrO}_3)_2$ (mL)	Vol. $\text{Na}_2\text{S}_2\text{O}_3$ (mL)	Blank Vol. $\text{Na}_2\text{S}_2\text{O}_3$ (mL)	Calculated Ascorbic Acid (mg)	% Ascorbic Acid (w/w)
1	0.2512	25.00	12.50	28.50	140.9	56.1 %
2	0.2498	25.00	12.65	28.50	139.6	55.9 %
3	0.2505	25.00	12.58	28.50	140.2	56.0 %

## Workflow Diagram:



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Caption: Workflow for the determination of ascorbic acid using bromatometry.

## Determination of Phenol

Phenol and its derivatives can be quantitatively determined by bromatometry. The reaction involves the bromination of the aromatic ring, typically leading to the formation of a tribromo derivative.

This protocol describes the determination of phenol using a brominating solution generated from **barium bromate**.<sup>[2]</sup>

Reagents and Solutions:

- Brominating Solution (from **Barium Bromate**): Prepare a solution containing a known concentration of **barium bromate** and an excess of potassium bromide. For a 0.1 N bromine solution equivalent, dissolve 2.7835 g of  $\text{KBrO}_3$  (or an equivalent amount of  $\text{Ba}(\text{BrO}_3)_2$ ) and 12 g of  $\text{KBr}$  in distilled water and dilute to 1 liter.
- Sodium Thiosulfate Solution (0.1 M): Standardized as described previously.
- Hydrochloric Acid (Concentrated).
- Potassium Iodide (KI): 10% (w/v) solution.
- Starch Indicator Solution.
- Phenol Solution (Unknown): Prepare a dilute aqueous solution of phenol.

Procedure:

- Sample Preparation: Pipette a known volume (e.g., 25.00 mL) of the unknown phenol solution into a 250 mL glass-stoppered iodine flask.
- Bromination: Add a known excess volume of the brominating solution (e.g., 50.00 mL) to the flask.

- **Acidification:** Carefully add 5 mL of concentrated hydrochloric acid. Stopper the flask, shake well, and allow it to stand for 15-30 minutes in the dark to ensure complete bromination of the phenol.[2]
- **Iodine Liberation:** After the reaction is complete, carefully open the flask and add 10 mL of 10% potassium iodide solution. The excess bromine will react with iodide to produce iodine.
- **Titration:** Titrate the liberated iodine with the standardized 0.1 M sodium thiosulfate solution until the solution becomes a pale yellow color.
- **Endpoint Determination:** Add 2 mL of starch indicator solution, which will turn the solution blue. Continue the titration dropwise until the blue color is completely discharged. Record the volume of sodium thiosulfate used ( $V_{\text{sample}}$ ).
- **Blank Determination:** Perform a blank titration by taking the same volume of the brominating solution used in step 2, adding the same amount of hydrochloric acid and potassium iodide, and titrating with the sodium thiosulfate solution. Record the volume of sodium thiosulfate used for the blank ( $V_{\text{blank}}$ ).

Calculations:

The amount of phenol is determined from the amount of bromine that reacted.

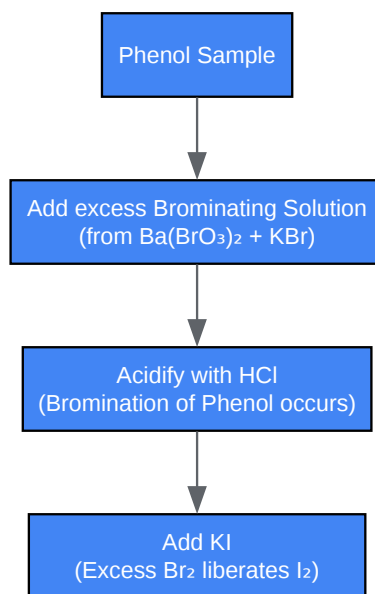
- Volume of  $\text{Na}_2\text{S}_2\text{O}_3$  equivalent to reacted  $\text{Br}_2 = V_{\text{blank}} - V_{\text{sample}}$
- Moles of  $\text{Na}_2\text{S}_2\text{O}_3 = \text{Molarity of } \text{Na}_2\text{S}_2\text{O}_3 \times (V_{\text{blank}} - V_{\text{sample}})$
- Moles of  $\text{I}_2 = 0.5 \times \text{Moles of } \text{Na}_2\text{S}_2\text{O}_3$
- Moles of  $\text{Br}_2$  that reacted with phenol = Moles of  $\text{I}_2$
- Based on the stoichiometry (1 mole of phenol reacts with 3 moles of  $\text{Br}_2$ ):
  - Moles of phenol = (Moles of  $\text{Br}_2$  that reacted with phenol) / 3
- Concentration of Phenol (mol/L) = Moles of phenol / Volume of phenol sample (L)

Quantitative Data Summary (Hypothetical):

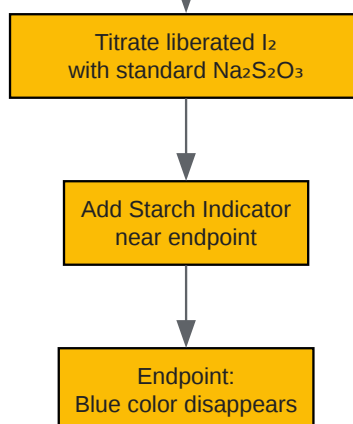
Sample Volume (mL)	Vol. Brominatin g Soln. (mL)	Blank Vol. Na <sub>2</sub> S <sub>2</sub> O <sub>3</sub> (mL)	Sample Vol. Na <sub>2</sub> S <sub>2</sub> O <sub>3</sub> (mL)	Moles of Phenol	Phenol Conc. (mol/L)
25.00	50.00	45.50	20.25	0.0004208	0.01683
25.00	50.00	45.50	20.15	0.0004225	0.01690
25.00	50.00	45.50	20.20	0.0004217	0.01687

Logical Relationship Diagram:

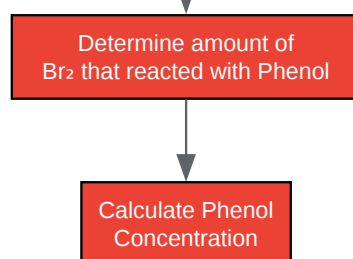
## Reaction Steps



## Titration Steps



## Calculation



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